

Personal protective equipment for handling [(2-Amino-2-oxoethyl)thio]acetic acid

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Compound of Interest

Compound Name: [(2-Amino-2-oxoethyl)thio]acetic acid

Cat. No.: B175270

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Essential Safety and Handling Guide for [(2-Amino-2-oxoethyl)thio]acetic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **[(2-Amino-2-oxoethyl)thio]acetic acid**. Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

[(2-Amino-2-oxoethyl)thio]acetic acid is a solid classified as Acute Toxicity, Category 4 (Oral) and causes serious eye irritation. Appropriate personal protective equipment is mandatory to prevent exposure through ingestion, inhalation of dust, and contact with skin or eyes.

Summary of Personal Protective Equipment (PPE) Requirements

Activity	Engineering Controls	Gloves	Eye/Face Protection	Respiratory Protection	Protective Apparel
Weighing and Transferring	Chemical Fume Hood	Nitrile gloves	Tightly fitting safety goggles or face shield	NIOSH-approved respirator if dust is generated	Laboratory coat
Dissolving and Mixing	Chemical Fume Hood	Nitrile gloves	Tightly fitting safety goggles or face shield	Not generally required if handled in a fume hood	Laboratory coat
Reaction Monitoring and Work-up	Chemical Fume Hood	Nitrile gloves	Tightly fitting safety goggles or face shield	Not generally required if handled in a fume hood	Laboratory coat
Spill Cleanup	Ventilated Area	Nitrile gloves (double-gloving recommended)	Tightly fitting safety goggles and face shield	NIOSH-approved respirator	Chemical-resistant apron or coveralls
Waste Disposal	Designated Waste Area	Nitrile gloves	Safety glasses	Not generally required	Laboratory coat

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a calibrated analytical balance is located within a certified chemical fume hood.
- Verify that an eyewash station and safety shower are unobstructed and functional.
- Assemble all necessary glassware, spatulas, and reagents before handling the compound.

2. Weighing and Transfer:

- Perform all weighing and transfer operations within a chemical fume hood to minimize the risk of dust inhalation.
- Use anti-static weigh paper or a weigh boat.
- Handle the solid material gently to prevent the generation of dust.
- Close the container securely immediately after use.

3. Dissolving and Reactions:

- Slowly add the solid **[(2-Amino-2-oxoethyl)thio]acetic acid** to the solvent to prevent splashing.
- If heating is necessary, use a controlled heating mantle and monitor the process closely.
- Ensure all reactions are conducted in a well-ventilated chemical fume hood.

4. Post-Handling and Decontamination:

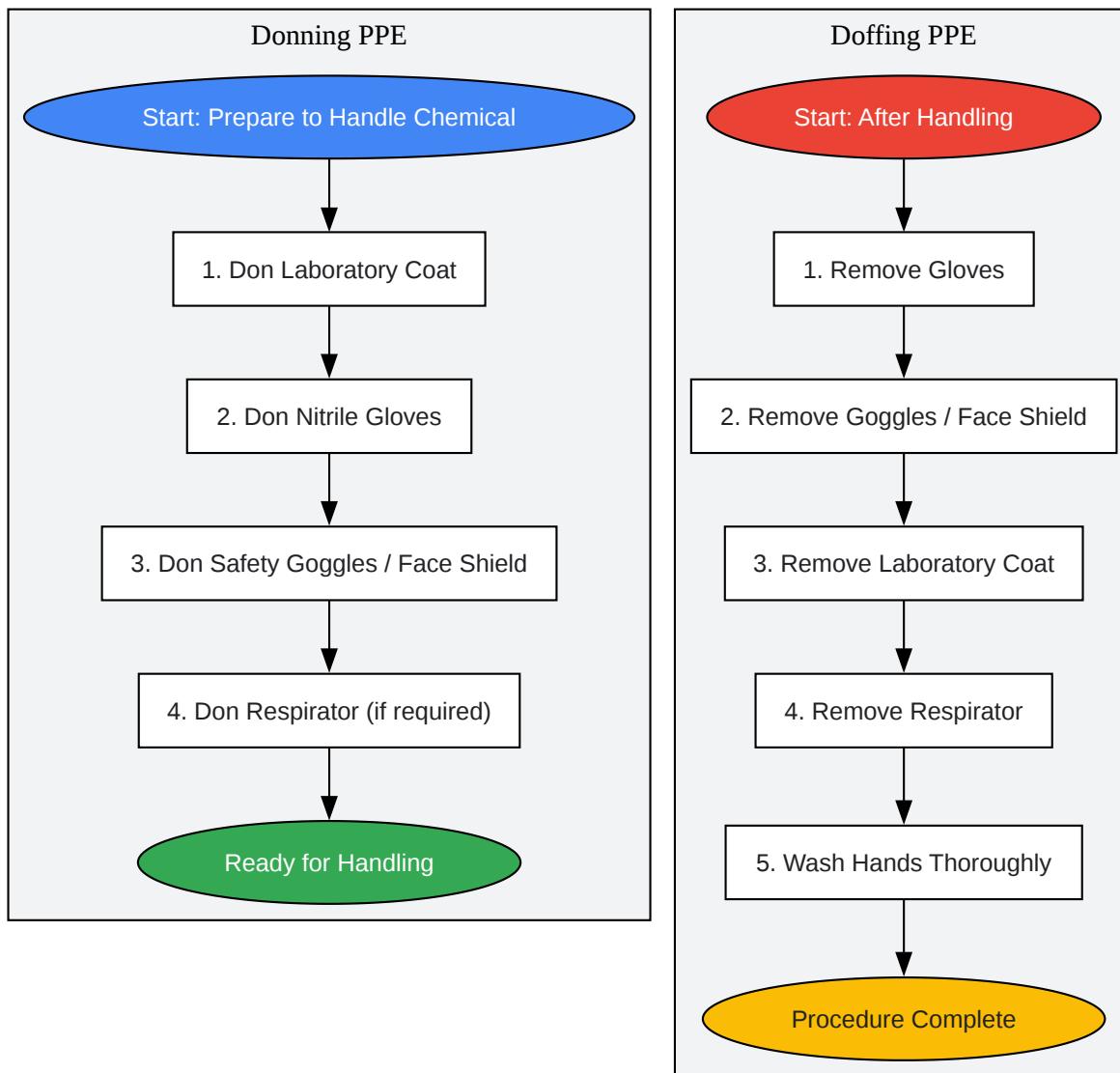
- Thoroughly wash hands and any exposed skin with soap and water after handling the compound.
- Decontaminate all work surfaces, glassware, and equipment used during the procedure.

Disposal Plan

- Waste Collection: Collect all solid waste, including contaminated PPE and cleaning materials, in a designated, clearly labeled, and sealed hazardous waste container.
- Waste Storage: Store the waste container in a cool, dry, and well-ventilated area, segregated from incompatible materials.
- Disposal Method: Dispose of the chemical waste through a licensed hazardous waste disposal company, adhering to all local, state, and federal regulations.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[[1](#)]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[[1](#)]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[[1](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[[2](#)][[3](#)]

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Caption: Workflow for donning and doffing Personal Protective Equipment (PPE).

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